

# Personal protective equipment for handling 2-(Tetrahydrofuran-2-yl)acetic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Tetrahydrofuran-2-yl)acetic acid

Cat. No.: B1296155

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## Essential Safety and Handling Guide for 2-(Tetrahydrofuran-2-yl)acetic acid

For Immediate Reference: Key Safety and Handling Information

This guide provides critical safety protocols and logistical plans for the handling and disposal of **2-(Tetrahydrofuran-2-yl)acetic acid**, tailored for research scientists and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and operational integrity.

## Personal Protective Equipment (PPE)

When handling **2-(Tetrahydrofuran-2-yl)acetic acid**, which is classified as a corrosive substance that can cause severe skin burns and eye damage, a comprehensive PPE strategy is mandatory.<sup>[1][2]</sup> The following table summarizes the required PPE.

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles must be worn at all times to protect against splashes.[3][4][5] A face shield provides an additional layer of protection, especially when handling larger quantities or during procedures with a high risk of splashing.[3][4]
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are generally suitable for incidental contact. [4] For prolonged contact or immersion, heavier gloves such as butyl rubber may be necessary. Always inspect gloves for integrity before use and discard if any damage is found.[5][6]
Body Protection	Laboratory Coat and Apron	A long-sleeved lab coat is the minimum requirement to protect against skin exposure. [3][5] A chemical-resistant apron should be worn over the lab coat when handling significant quantities of the acid.[4][6]
Footwear	Closed-Toe Shoes	To protect against spills, closed-toe shoes are mandatory in the laboratory.[3][4]
Respiratory Protection	Fume Hood	All handling of 2-(Tetrahydrofuran-2-yl)acetic acid should be conducted in a certified chemical fume hood to

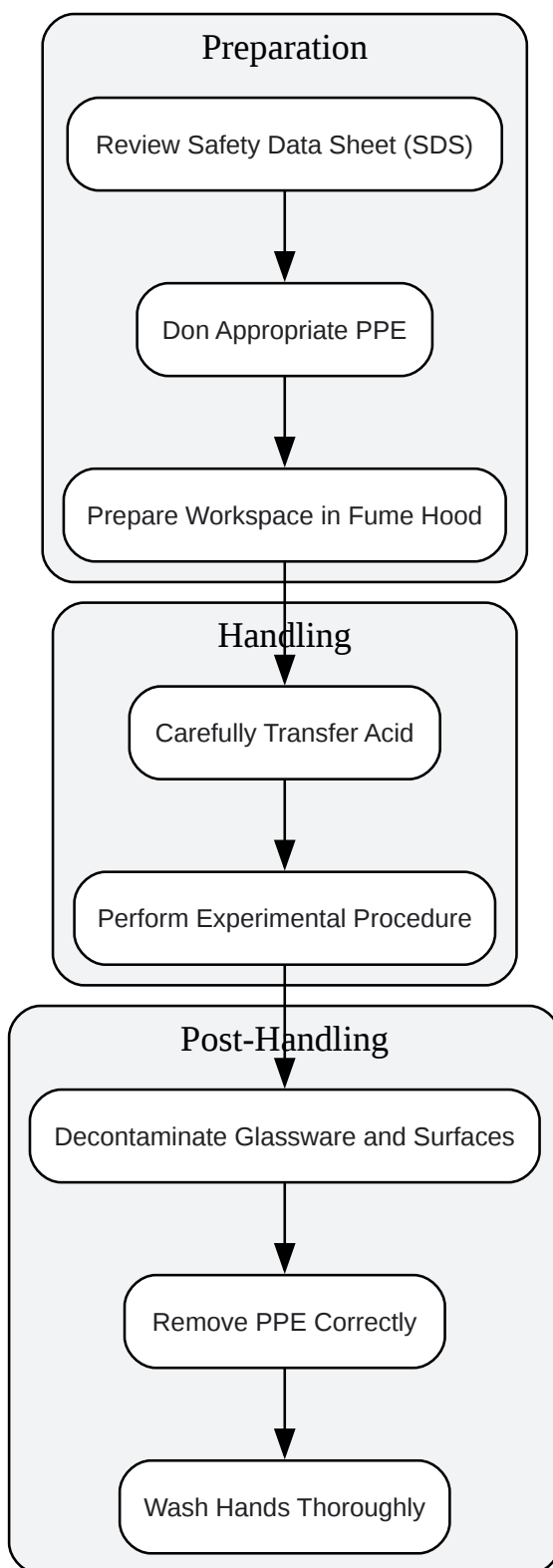
minimize inhalation of vapors.

[6]

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## Operational Plan for Handling

A systematic approach to handling **2-(Tetrahydrofuran-2-yl)acetic acid** is crucial for minimizing risks. The following workflow outlines the key steps from preparation to post-handling procedures.



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Workflow for handling **2-(Tetrahydrofuran-2-yl)acetic acid**.

## Experimental Protocol: Step-by-Step Guidance

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) for **2-(Tetrahydrofuran-2-yl)acetic acid** to be fully aware of its hazards.[3]
  - Ensure all required PPE is available and in good condition. Don the appropriate PPE as detailed in the table above.
  - Prepare the designated work area within a chemical fume hood.[6] Ensure all necessary equipment and reagents are within easy reach to avoid unnecessary movement.
  - Have spill control materials, such as a neutralizing agent (e.g., sodium bicarbonate) and absorbent pads, readily available.[5]
- Handling:
  - When transferring the acid, use appropriate tools like a pipette with a bulb or a transfer pipette to avoid direct contact.[3]
  - If diluting, always add the acid slowly to the water, never the other way around, to prevent a violent exothermic reaction and splashing.[5][6]
  - Carry out all experimental procedures involving the acid within the fume hood.
- Post-Handling:
  - Decontaminate all glassware and surfaces that have come into contact with the acid.
  - Remove PPE in the correct order to avoid cross-contamination.
  - Wash hands thoroughly with soap and water after removing gloves.[7][8]

## Disposal Plan

Proper disposal of **2-(Tetrahydrofuran-2-yl)acetic acid** and its contaminated materials is critical to prevent environmental harm and ensure regulatory compliance.

### Waste Segregation and Collection:

- Liquid Waste: Collect all waste containing **2-(Tetrahydrofuran-2-yl)acetic acid** in a designated, labeled, and sealed container. The container should be compatible with corrosive waste.
- Solid Waste: Any solid materials contaminated with the acid, such as absorbent pads, gloves, and disposable labware, should be collected in a separate, clearly labeled hazardous waste container.<sup>[9][10]</sup>

### Disposal Procedure:

- Neutralization: For small amounts of dilute acid waste, neutralization with a suitable base (e.g., sodium bicarbonate) may be an option, depending on institutional and local regulations. Always perform neutralization in a fume hood and monitor the pH.
- Hazardous Waste Disposal: All concentrated acid waste and contaminated solid materials must be disposed of as hazardous waste.<sup>[9]</sup> Contact your institution's Environmental Health and Safety (EHS) department for specific procedures and to arrange for waste pickup.<sup>[11]</sup>
- Do Not:
  - Pour concentrated **2-(Tetrahydrofuran-2-yl)acetic acid** down the drain.<sup>[9][10]</sup>
  - Mix with incompatible waste streams. Always check the SDS for incompatibilities.<sup>[11]</sup>

By adhering to these safety and handling protocols, researchers can mitigate the risks associated with **2-(Tetrahydrofuran-2-yl)acetic acid** and maintain a safe laboratory environment.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-(Tetrahydrofuran-2-yl)acetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1296155#personal-protective-equipment-for-handling-2-tetrahydrofuran-2-yl-acetic-acid]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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